sodium myristate recrystallization method for purification

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Compound of Interest

Compound Name:	*Sodium myristate, >=99%*
CAS No.:	*822-12-8*
Cat. No.:	*B148147*

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Technical Support Center: Sodium Myristate Purification

Subject: High-Purity Recrystallization Protocol & Troubleshooting Ticket ID: CHEM-SUP-822-12-8 Assigned Specialist: Dr. Aris Thorne, Senior Application Scientist Status: Resolved/Published

Executive Summary

Sodium myristate (Sodium Tetradecanoate) is an amphiphilic fatty acid salt often used as a surfactant standard or in drug delivery systems (e.g., liposomes). Commercial grades often contain impurities such as free fatty acids (myristic acid), inorganic salts (NaCl, NaOH), and oxidation products.

Achieving pharmaceutical-grade purity (>99%) requires a specific recrystallization strategy that exploits the differential solubility of the salt versus its contaminants. Unlike simple organic molecules, sodium myristate tends to form lyotropic liquid crystals (gels) rather than crystalline solids in water. Therefore, the Ethanol-Water Recrystallization Method is the gold standard.

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Standard Operating Procedure (SOP)

Protocol: Ethanol-Mediated Recrystallization of Sodium Myristate

Objective: Remove free fatty acids (soluble in cold ethanol) and inorganic salts (insoluble in hot ethanol).

Parameter	Specification	Rationale
Solvent System	Ethanol (95%) / Water (5%)	Ethanol suppresses gel formation; water aids salt solubility at high temps.
Concentration	~1 g solute per 10-15 mL solvent	Ensures saturation at boiling point without premature precipitation.
Temperature	Dissolve at 75–78°C (Reflux)	Maximizes solubility of the fatty acid salt.
Cooling Rate	Slow (10°C/hour) to Room Temp	Prevents trapping of mother liquor; promotes distinct crystal formation.

Step-by-Step Workflow

- Dissolution:
  - Place crude sodium myristate in a round-bottom flask.
  - Add 95% Ethanol (approx. 15 mL per gram of solid).[1]
  - Heat to reflux (~78°C) with magnetic stirring until the organic solid dissolves.
  - Note: The solution may appear slightly cloudy if inorganic salts (NaCl) are present.
- Hot Filtration (Critical for Inorganic Removal):

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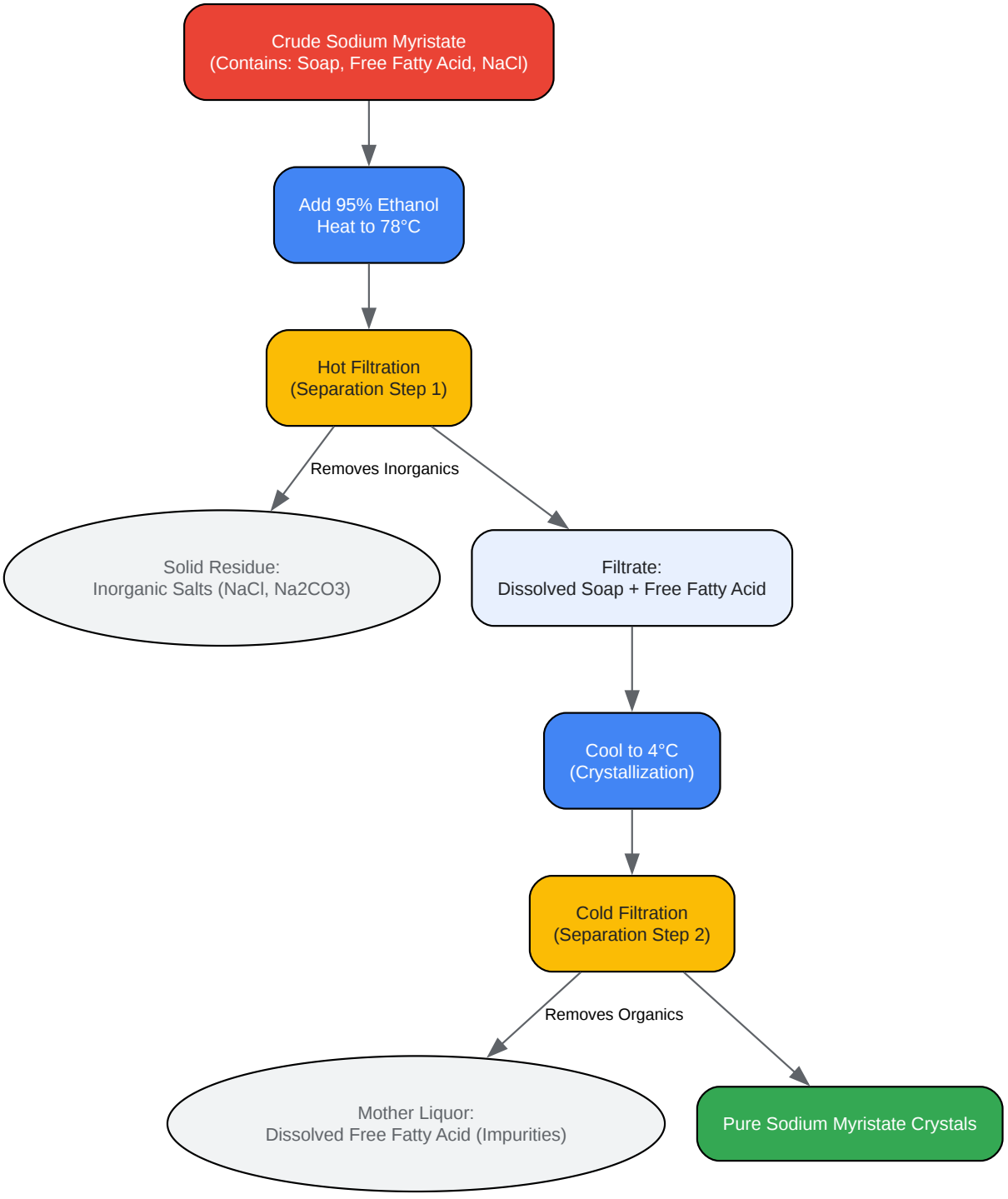
- While maintaining the solution near boiling, filter rapidly through a pre-heated Büchner funnel or sintered glass filter.
- Mechanism: Sodium myristate is soluble in hot ethanol; inorganic contaminants (NaCl, Na_2CO_3) are largely insoluble and are removed here.

- Crystallization:
  - Allow the filtrate to cool slowly to room temperature (25°C) without agitation.
  - Optional: If no crystals form after 2 hours, cool further to 4°C in an ice bath.
  - Mechanism: Sodium myristate precipitates as white, pearlescent plates/needles. Free myristic acid remains dissolved in the cold ethanol mother liquor.
- Isolation & Wash:
  - Filter the crystals using vacuum filtration.[2][3][4][5][6][7]
  - Wash the cake 2x with ice-cold absolute ethanol.
  - Warning: Do not wash with water, as this may cause hydrolysis or gelation.
- Drying:
  - Dry in a vacuum oven at 40–50°C for 24 hours.
  - Store in a desiccator (hygroscopic).

Visualization: Purification Logic

The following diagram illustrates the separation logic, showing how specific impurities are partitioned during the process.

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Figure 1: Separation logic of Sodium Myristate recrystallization. Inorganics are removed by hot filtration; organic impurities (free acids) are removed in the mother liquor.

Troubleshooting Guide (Diagnostic Unit)

Issue 1: The solution turned into a gelatinous slime instead of crystals.

- Cause: Solvent polarity was too high (too much water).
- Mechanism: Sodium myristate forms micelles and viscous liquid crystalline phases in water. In ethanol, the solubility drops sharply with temperature, favoring crystal lattice formation over micelles.
- Fix: Re-dissolve the gel by heating and adding absolute ethanol to increase the alcohol:water ratio to at least 90:10.

Issue 2: The product smells rancid or acidic.

- Cause: Hydrolysis has occurred, converting the salt back to myristic acid.
- Fix: Ensure the recrystallization solvent is neutral or slightly basic. You can add 1-2 drops of 1M NaOH to the hot ethanol solution before cooling to shift the equilibrium toward the salt form.

Issue 3: Low yield (Product is not precipitating).

- Cause: Too much solvent (supersaturation not reached) or the solution is too warm.
- Fix: Evaporate 30% of the solvent volume using a rotary evaporator, then return to the ice bath. Ensure the final temperature is below 10°C.

Issue 4: Presence of white insoluble specks in the hot solution.

- Cause: Inorganic salts (NaCl) from the synthesis neutralization step.
- Fix: Do not try to dissolve them. These are impurities.[2] Perform the Hot Filtration step meticulously to remove them.

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Frequently Asked Questions (FAQs)

Q: Why can't I just wash the crude solid with water? A: Sodium myristate is a soap. Washing it with water will cause it to foam and dissolve (forming micelles), leading to massive loss of yield. Furthermore, water can induce hydrolysis, generating free fatty acid impurities.

Q: What is the "Kraft Point" and why does it matter? A: The Kraft Point (~21–24°C for Sodium Myristate) is the temperature above which the solubility of the surfactant increases sharply due to micelle formation. Recrystallization relies on cooling below this point in a solvent (ethanol) where micelle formation is less favorable than in water, forcing the molecules into a crystal lattice.

Q: How do I verify the purity of the final crystals? A:

- Melting Point: Pure sodium myristate decomposes/melts at ~245–250°C (distinct from Myristic Acid at ~54°C).
- IR Spectroscopy: Look for the carboxylate salt peaks (asymmetric stretch ~1560 cm^{-1}, symmetric stretch ~1420 cm^{-1}) and the absence of the carboxylic acid carbonyl peak (~1700 cm^{-1}).

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